

Ecotoxicity of Sebuthylazine in Aquatic Organisms: A Technical Guide

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Compound of Interest

Compound Name: Sebuthylazine

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Abstract

Sebuthylazine (CAS No. 7286-69-3) is a chlorotriazine herbicide used to control broadleaf and grassy weeds.[1] Like other triazine herbicides, its mode of action is the inhibition of photosynthesis at photosystem II.[2] Due to its application in agriculture, there is potential for its entry into aquatic ecosystems, necessitating a thorough understanding of its ecotoxicological effects on non-target aquatic organisms. This technical guide provides a summary of the available ecotoxicity data, outlines standard experimental protocols for assessing its impact, and illustrates key biological and assessment pathways.

Disclaimer: Publicly available, peer-reviewed ecotoxicity data for **Sebuthylazine** is limited. The University of Hertfordshire's Pesticide Properties Database, for instance, does not list specific endpoint values for standard aquatic ecotoxicity tests.[2] Therefore, to provide a comprehensive overview for researchers, this guide utilizes data from its close structural analog, Terbutylazine (CAS No. 5915-41-3). Terbutylazine shares the same triazine core and mode of action, and its ecotoxicological profile is more extensively documented.[3] This substitution allows for a detailed illustration of the potential hazards associated with this class of herbicides. All quantitative data presented herein pertains to Terbutylazine unless otherwise specified.

Quantitative Ecotoxicity Data (Terbuthylazine as an Analog)

The following tables summarize the acute and chronic toxicity of Terbuthylazine to a range of aquatic organisms, providing key endpoints for risk assessment.

Table 1: Acute Toxicity of Terbuthylazine to Aquatic Organisms

Taxonomic Group	Species	Exposure Duration	Endpoint	Value (mg/L)	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	3.8	[4]
Multiple Species		96 hours	LC50	3.6 - 7.6	[3]
Invertebrates	Daphnia magna (Water Flea)	48 hours	EC50	39.4 - 69.3	[3][4]
Mysid Shrimp		96 hours	LC50	0.092	[3]
Algae/Plants	Scenedesmus subspicatus (Green Algae)	72 hours	EC50	0.016	[4]
	Lemna gibba (Duckweed)	14 days	EC50	0.017	[4]

LC50: Lethal Concentration that causes mortality in 50% of the test population. EC50: Effective Concentration that causes a specified effect (e.g., immobilization in Daphnia, growth inhibition in algae) in 50% of the test population.

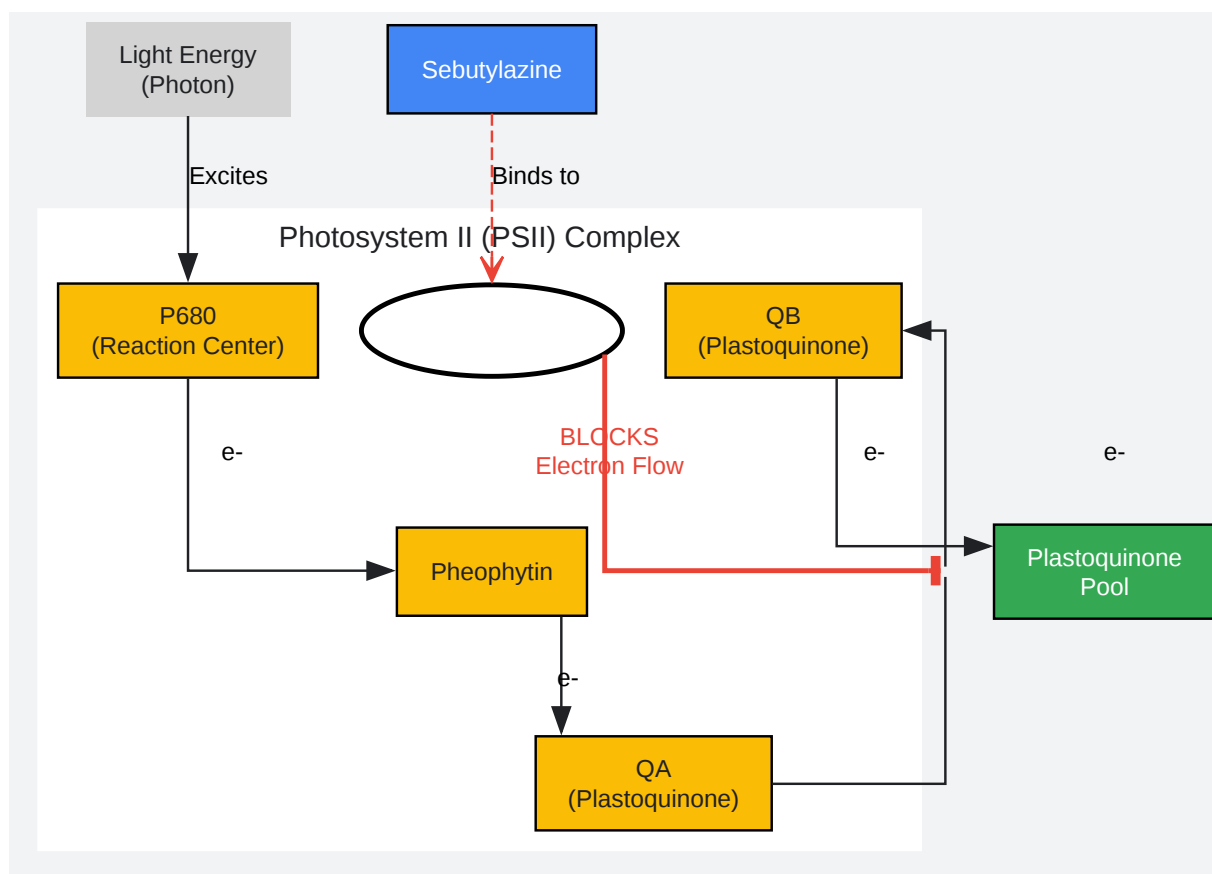
Table 2: Chronic Toxicity of Terbutylazine to Aquatic Organisms

Taxonomic Group	Species	Exposure Duration	Endpoint	Value (mg/L)	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	90 days	NOEC	0.09	[4]
	Danio rerio (Zebrafish)	28 days	NOEC	0.150	[5]
	Danio rerio (Zebrafish)	28 days	LOEC	0.400	[5]
Invertebrates	Daphnia magna (Water Flea)	21 days	NOEC	0.21	[3][4]
	Mysid Shrimp	Life-cycle	MATC	0.13	[3]

NOEC: No Observed Effect Concentration. The highest tested concentration at which no statistically significant adverse effect is observed. LOEC: Lowest Observed Effect Concentration. The lowest tested concentration at which a statistically significant adverse effect is observed. MATC: Maximum Acceptable Toxicant Concentration. The geometric mean of the NOEC and LOEC.

Mechanism of Action: Inhibition of Photosystem II

Sebuthylazine and other triazine herbicides act by interrupting the photosynthetic electron transport chain in plants and algae.[2][3] They bind to the D1 protein of the photosystem II (PSII) complex, specifically at the quinone-binding site. This binding event blocks the electron flow from the primary electron acceptor (QA) to the secondary electron acceptor (QB), effectively halting the process of photosynthesis and leading to oxidative stress and cell death.



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Caption: Mechanism of **Sebutylazine** action via inhibition of electron transport in Photosystem II.

Experimental Protocols

The ecotoxicity data summarized above are typically generated using standardized test protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines for two key acute toxicity tests.

Acute Immobilization Test with *Daphnia magna* (Adapted from OECD 202)

This test assesses the acute toxicity of a substance to planktonic crustaceans.

- Test Organism: *Daphnia magna*, neonates (<24 hours old).

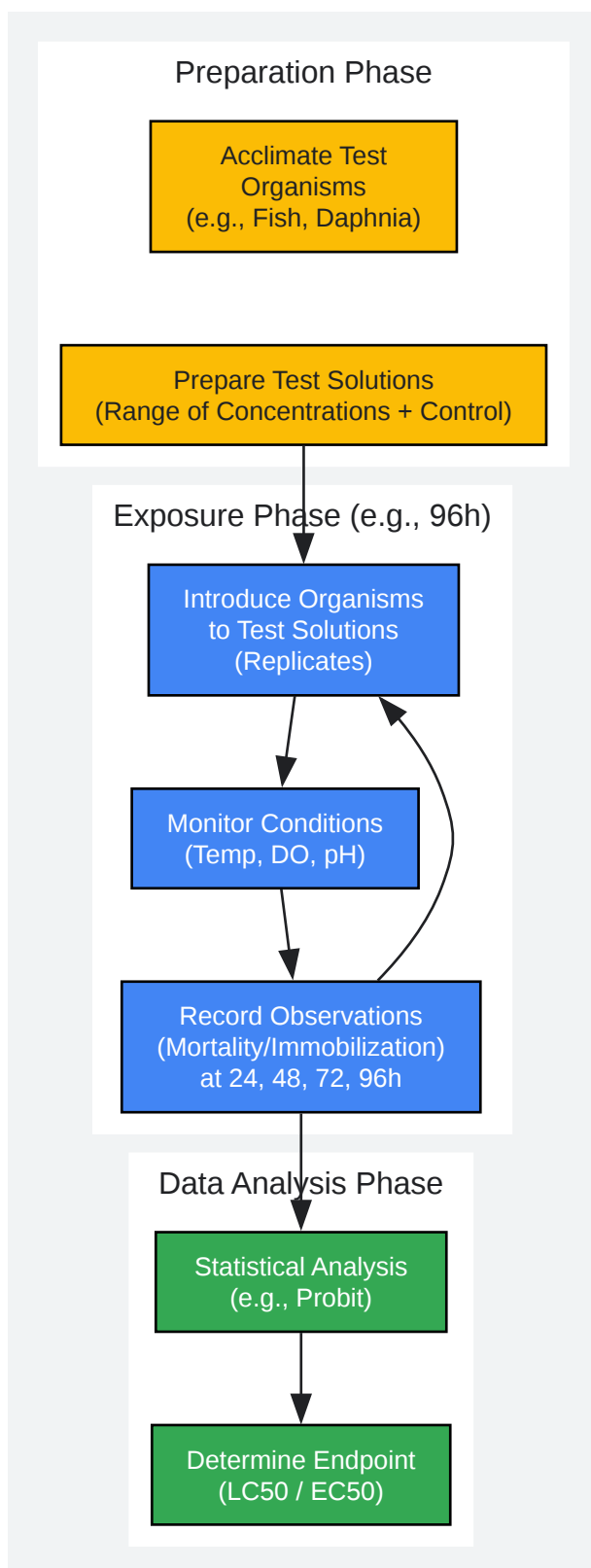
- Test Duration: 48 hours.
- Test Principle: Young daphnids are exposed to the test substance in a series of concentrations for 48 hours. The primary endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.
- Test Conditions:
 - Temperature: 20 ± 2 °C.
 - Light: 16-hour light / 8-hour dark cycle.
 - Media: Reconstituted standard water.
 - Vessels: Glass beakers.
 - Feeding: Daphnids are not fed during the test.
- Procedure:
 - A range of at least five test concentrations and a control are prepared.
 - A minimum of 20 daphnids, divided into at least four replicate groups, are exposed to each concentration.
 - Observations for immobilization and other sublethal effects are made at 24 and 48 hours.
- Data Analysis: The concentration that immobilizes 50% of the daphnids (EC50) is calculated at 24 and 48 hours using statistical methods like probit analysis.

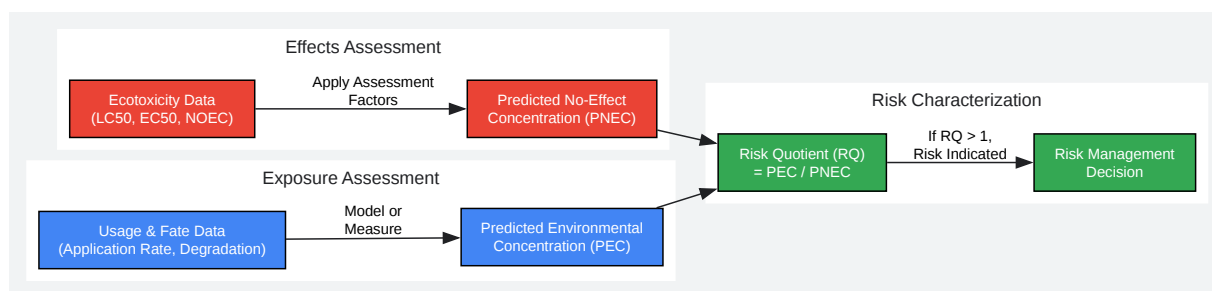
Acute Toxicity Test with Fish (Adapted from OECD 203)

This test evaluates the acute lethal toxicity of a substance to freshwater fish.

- Test Organism: Juvenile fish, such as Rainbow Trout (*Oncorhynchus mykiss*).
- Test Duration: 96 hours.

- Test Principle: Fish are exposed to the test substance in a series of concentrations for 96 hours. The endpoint is mortality.
- Test Conditions:
 - System: Semi-static (test solutions renewed every 24 or 48 hours) or flow-through.
 - Loading: Biomass per volume of test solution is kept low to ensure adequate dissolved oxygen.
 - Temperature: Species-specific (e.g., 15 ± 1 °C for rainbow trout).
 - Dissolved Oxygen: Maintained above 60% of air saturation value.
 - Feeding: Fish are typically not fed during the test.
- Procedure:
 - Fish are acclimated to test conditions for at least 12 days.
 - A range of at least five test concentrations and a control are used.
 - A minimum of 7 fish are used per concentration.
 - Observations for mortality and sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The concentration that is lethal to 50% of the fish (LC50) is calculated for the exposure period using statistical methods.





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